

# 1,1-Diethoxy-N,N-dimethylmethanamine basic properties

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## Compound of Interest

Compound Name: 1,1-Diethoxy-N,N-dimethylmethanamine

Cat. No.: B195914

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An In-depth Technical Guide to the Basic Properties of **1,1-Diethoxy-N,N-dimethylmethanamine**

## Introduction

**1,1-Diethoxy-N,N-dimethylmethanamine**, commonly known as Bredereck's reagent, is a versatile and highly reactive organic compound. It serves as a valuable tool for researchers and scientists, particularly in the field of organic synthesis. This guide provides a comprehensive overview of its fundamental basic properties, chemical reactivity, and practical applications, with a focus on its role as a formylating agent and its utility in the synthesis of various organic molecules.

## Physicochemical and Basic Properties

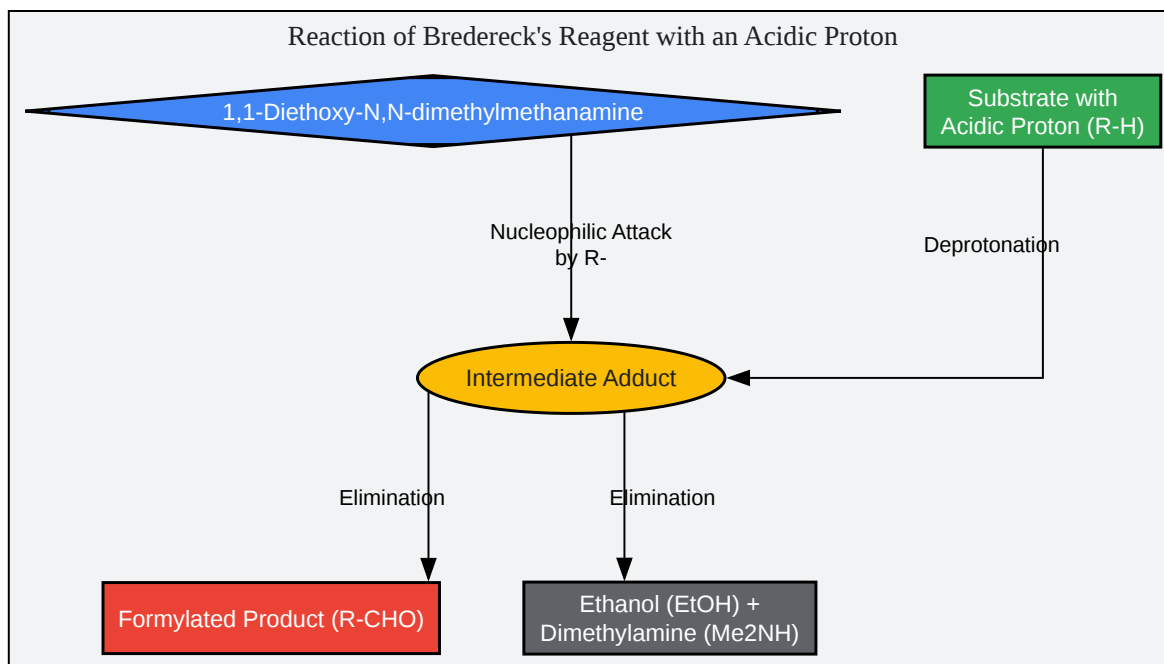
The following table summarizes the key quantitative data for **1,1-Diethoxy-N,N-dimethylmethanamine**.

Property	Value
Molecular Formula	C7H17NO2
Molecular Weight	147.22 g/mol
Boiling Point	130-132 °C (lit.)
Density	0.879 g/mL at 25 °C (lit.)
Refractive Index	n <sub>20/D</sub> 1.411 (lit.)
pKa (of the conjugate acid)	Not readily available, but it is a non-nucleophilic base.
Solubility	Reacts with water. Soluble in most organic solvents.

## Chemical Reactivity and Basic Character

**1,1-Diethoxy-N,N-dimethylmethanamine** is a powerful reagent for the formylation of acidic C-H, N-H, and O-H bonds. Its reactivity stems from the electron-donating character of the dimethylamino group, which makes the central carbon atom highly susceptible to nucleophilic attack. While not typically used as a simple base to deprotonate a substrate, its basicity is integral to its mechanism of action in formylation reactions.

The general mechanism involves the attack of a nucleophile (from the acidic substrate) on the electrophilic carbon of the reagent, followed by the elimination of ethanol and dimethylamine to form the formylated product.



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Caption: General reaction pathway of Bredereck's reagent.

## Experimental Protocols

### General Procedure for the Formylation of a Ketone

This protocol provides a representative example of the use of **1,1-Diethoxy-N,N-dimethylmethanamine** for the formylation of a ketone at the  $\alpha$ -position.

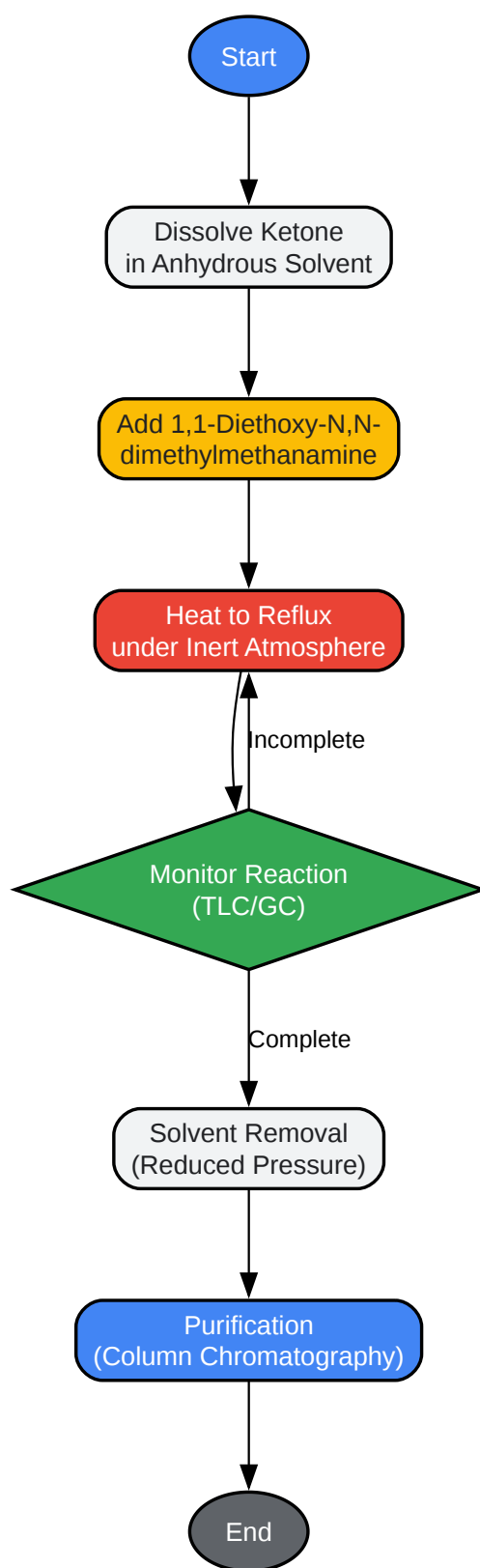
Materials:

- Ketone (1.0 equiv)
- **1,1-Diethoxy-N,N-dimethylmethanamine** (1.2 equiv)
- Anhydrous solvent (e.g., Toluene, THF)

- Inert atmosphere (e.g., Nitrogen, Argon)
- Standard glassware for organic synthesis (round-bottom flask, condenser, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- To a solution of the ketone in the chosen anhydrous solvent under an inert atmosphere, add **1,1-Diethoxy-N,N-dimethylmethanamine**.
- The reaction mixture is then heated to reflux and stirred for the required time (typically monitored by TLC or GC).
- After completion of the reaction, the solvent is removed under reduced pressure.
- The crude product is then purified by column chromatography on silica gel to afford the desired formylated ketone.



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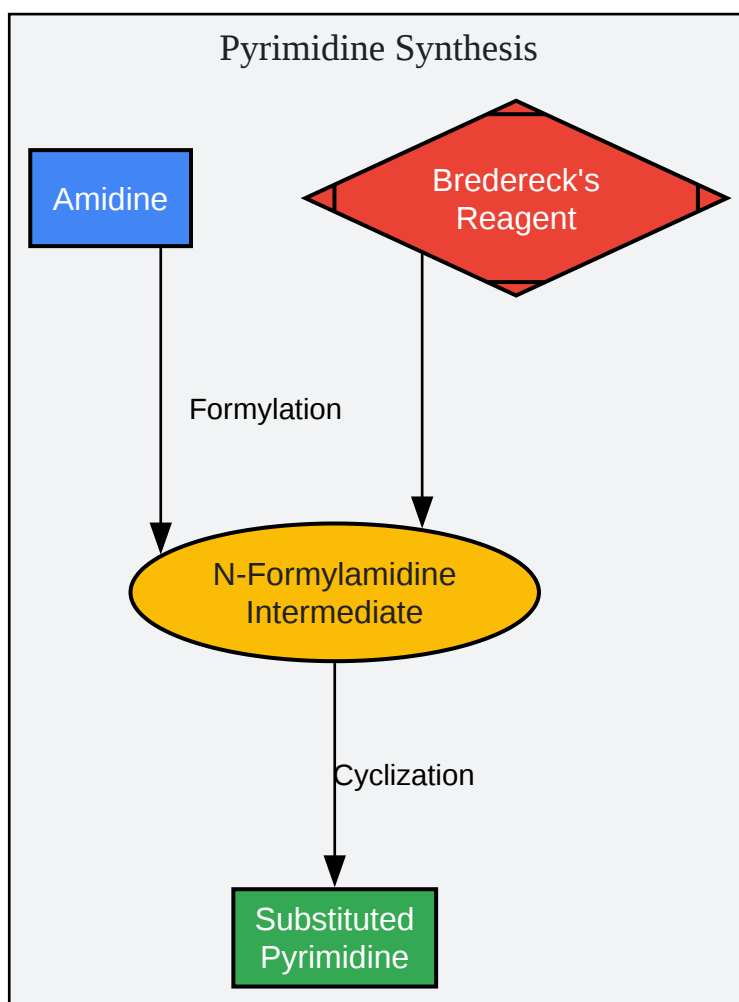
Caption: Experimental workflow for ketone formylation.

## Applications in Synthesis

Beyond simple formylation, **1,1-Diethoxy-N,N-dimethylmethanamine** is a key reagent in the synthesis of various heterocyclic compounds.

### Synthesis of Pyrimidines

Bredereck's reagent reacts with amidines to form substituted pyrimidines, which are important scaffolds in medicinal chemistry. The reaction proceeds through an initial formylation of the amidine followed by cyclization.



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Caption: Pyrimidine synthesis pathway.

## Safety and Handling

**1,1-Diethoxy-N,N-dimethylmethanamine** is a moisture-sensitive and flammable liquid. It should be handled in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses) should be worn. Store the reagent under an inert atmosphere in a tightly sealed container in a cool, dry place.

## Conclusion

**1,1-Diethoxy-N,N-dimethylmethanamine** is a powerful and versatile reagent with significant applications in organic synthesis. Its basic character is fundamental to its reactivity, enabling the formylation of a wide range of substrates and facilitating the construction of complex molecular architectures, including important heterocyclic systems. A thorough understanding of its properties and reaction mechanisms is crucial for its effective and safe utilization in a research setting.

- To cite this document: BenchChem. [1,1-Diethoxy-N,N-dimethylmethanamine basic properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b195914#1-1-diethoxy-n-n-dimethylmethanamine-basic-properties\]](https://www.benchchem.com/product/b195914#1-1-diethoxy-n-n-dimethylmethanamine-basic-properties)

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